

Technical Safety & Handling Guide: 4-Acetyl-2-(3,5-dimethylphenoxy) pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetyl-2-(3,5-dimethylphenoxy)
pyridine

Cat. No.: B15046653

[Get Quote](#)

CAS Registry Number: 1545165-14-7 Document Type: Advanced Technical Whitepaper
Version: 2.0 (Research & Development Focus)

Executive Summary & Molecular Profile

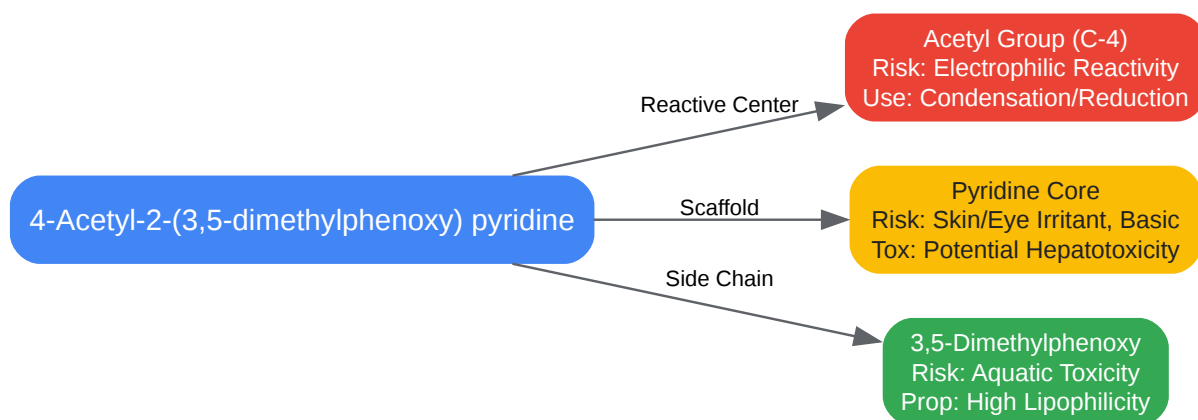
Objective: This guide provides a technical risk assessment and handling framework for **4-Acetyl-2-(3,5-dimethylphenoxy) pyridine**, a specialized intermediate used in the synthesis of Potassium-Competitive Acid Blockers (P-CABs) and related heterocyclic APIs. Unlike standard Safety Data Sheets (SDS), this document integrates chemical reactivity, toxicological prediction, and operational protocols for drug development environments.

Chemical Identity & Physicochemical Data

Property	Specification	Technical Note
CAS Number	1545165-14-7	Unique identifier for regulatory tracking.
IUPAC Name	1-[2-(3,5-dimethylphenoxy)pyridin-4-yl]ethanone	Systematic nomenclature.
Molecular Formula	C ₁₅ H ₁₅ NO ₂	Carbon-rich scaffold indicating lipophilicity.
Molecular Weight	241.29 g/mol	Moderate MW; likely high oral bioavailability.
Physical State	Solid / Semi-solid	Low melting point expected (approx. 45-55°C based on analogues).
Solubility	DMSO, Methanol, DCM	Poor water solubility; lipophilic nature requires organic solvents for cleaning.
pKa (Predicted)	~4.5 (Pyridine N)	Weakly basic; forms salts with strong acids.

Structural Hazard Analysis (DOT Visualization)

The following diagram deconstructs the molecule to highlight functional groups that drive reactivity and safety risks.



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition linking functional groups to specific safety and reactivity hazards.

GHS Hazard Assessment & Toxicology

Note: As a specialized intermediate, specific toxicological data may be limited. The following assessment utilizes "Read-Across" methodology based on structurally similar pyridine and phenoxy ether derivatives.

Estimated GHS Classification

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[1][2]	WARNING
Skin Irritation	Category 2	H315: Causes skin irritation.[2][3][4]	WARNING
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2][3][4]	WARNING
Aquatic Toxicity	Category 2	H411: Toxic to aquatic life with long-lasting effects.	WARNING

Toxicological Insights (Mechanism of Action)

- **Pyridine Moiety:** Pyridine derivatives are known to undergo metabolic activation via N-oxidation or ring hydroxylation, potentially leading to reactive intermediates that can deplete glutathione in the liver.
- **Phenoxy Ether Stability:** The ether linkage is metabolically stable, but the dimethyl substitution increases lipophilicity, facilitating cell membrane penetration. This suggests a higher potential for central nervous system (CNS) effects compared to unsubstituted pyridines.
- **Sensitization:** While not a confirmed sensitizer, the acetyl group can act as a hapten (protein binding) under certain conditions. Researchers with pre-existing pyridine sensitivity should exercise extreme caution.

Operational Handling & Synthesis Protocols

This section details the "How-To" for researchers handling this compound in a synthesis lab, focusing on minimizing exposure during critical workflows.

Engineering Controls

- **Primary Containment:** All weighing and transfer operations must occur inside a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm.
- **Static Control:** The compound is an organic solid/oil; use anti-static weighing boats and ground all glassware during transfer to prevent electrostatic discharge (ESD) ignition of solvent vapors.

Synthesis Workflow: Coupling & Isolation

The compound is typically synthesized via nucleophilic aromatic substitution () or metal-catalyzed coupling.

Standard Protocol for Handling Reaction Mixtures:

- Quenching: Reactions involving this intermediate often use strong bases (e.g., NaH, KOtBu). Quench carefully with cold ammonium chloride solution.
- Extraction: Use Ethyl Acetate or DCM. Caution: The product is lipophilic and will remain in the organic phase. Do not discard the organic layer prematurely.
- Purification: Flash chromatography is standard.
 - Stationary Phase: Silica Gel (60 Å).
 - Mobile Phase: Hexane/Ethyl Acetate gradient (starts non-polar).
 - Risk:[2][5] Silica dust inhalation is a secondary hazard. Load columns in the hood.

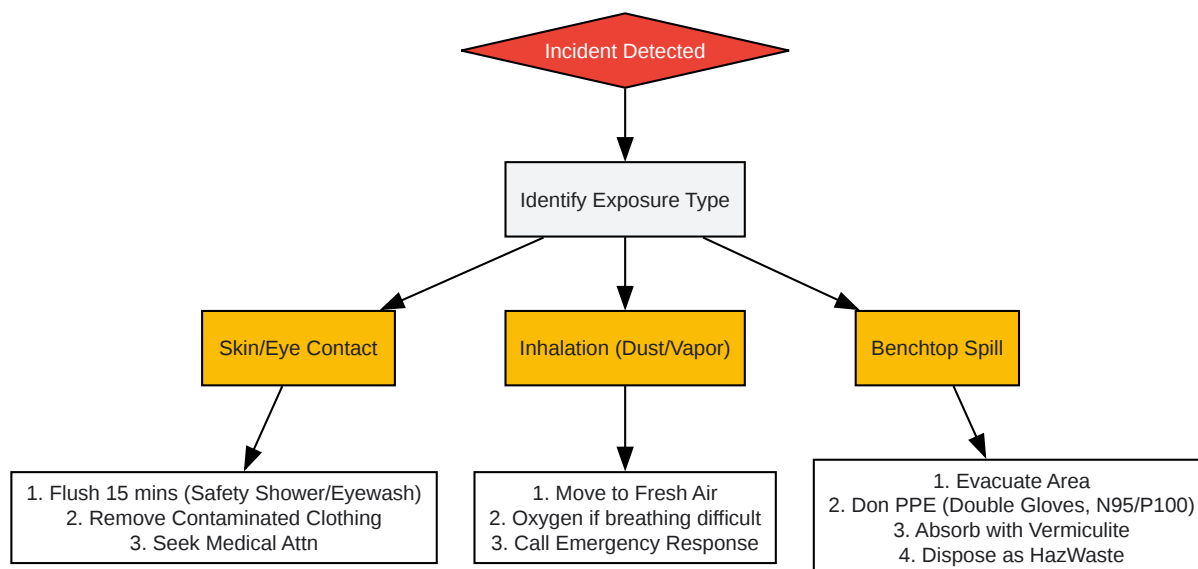
Waste Management

- Stream A (Halogenated): If DCM is used.
- Stream B (Non-Halogenated): Ethyl Acetate/Hexane mixtures.
- Stream C (Solid Waste): Contaminated gloves, silica gel, and paper towels must be incinerated as hazardous chemical waste. Do not trash.

Emergency Response & Decision Logic

In the event of exposure or release, immediate action is required.[2][5][6] The following logic flow dictates the response.

Emergency Response Logic (DOT Visualization)



[Click to download full resolution via product page](#)

Figure 2: Decision matrix for immediate response to exposure or containment breach.

Fire Fighting Measures

- Flash Point: Predicted $>110^{\circ}\text{C}$ (Combustible).
- Extinguishing Media: Carbon Dioxide (), Dry Chemical, or Alcohol-resistant foam.[7] Do not use water jet, as it may spread the lipophilic material.
- Combustion Products: Burning will release Nitrogen Oxides () and Carbon Monoxide (). Firefighters must wear SCBA.

Storage & Stability

- Temperature: Store at 2-8°C (Refrigerated). While the phenoxy ether is stable, the acetyl group can be prone to oxidation or condensation over long periods.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).
- Incompatibility: Keep away from strong oxidizing agents (e.g., peroxides, permanganates) and strong bases.

References

- National Center for Biotechnology Information (NCBI). (2025). Vonoprazan Synthesis and Intermediates. PubChem Compound Summary. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[7] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). C&L Inventory: Pyridine Derivatives. Retrieved from [\[Link\]](#)[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemicalbull.com [chemicalbull.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. kishida.co.jp [kishida.co.jp]
- 7. fishersci.com [fishersci.com]
- 8. echemi.com [echemi.com]

- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-Acetyl-2-(3,5-dimethylphenoxy) pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15046653/docs#technical-safety-handling-guide-4-acetyl-2-3-5-dimethylphenoxy-pyridine\]](https://www.benchchem.com/product/b15046653/docs#technical-safety-handling-guide-4-acetyl-2-3-5-dimethylphenoxy-pyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)